

# Purity and characterization of 1-Ethoxymethyl-2-iodoimidazole

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## Compound of Interest

Compound Name: 1-Ethoxymethyl-2-iodoimidazole

Cat. No.: B114127

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## 1-Ethoxymethyl-2-iodoimidazole: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the currently available information on the purity and characterization of **1-Ethoxymethyl-2-iodoimidazole**. This imidazole derivative is noted in chemical supplier databases as a building block, particularly in the context of protein degrader development. However, a comprehensive profile based on peer-reviewed scientific literature, including detailed synthesis protocols and extensive characterization data, is not readily available in the public domain.

## Physicochemical Properties and Purity

**1-Ethoxymethyl-2-iodoimidazole** is a solid compound with the molecular formula  $C_6H_9IN_2O$  and a molecular weight of approximately 252.05 g/mol <sup>[1]</sup>. Commercial suppliers report various purity levels for this compound, typically ranging from 96% to a minimum of 98%.

Table 1: Summary of Physicochemical Data

Parameter	Value	Reference
CAS Number	146697-87-2	[1][2][3]
Molecular Formula	C <sub>6</sub> H <sub>9</sub> IN <sub>2</sub> O	[1][3]
Molecular Weight	~252.05 g/mol	[1]
Reported Purity	96%, 97%, ≥95%, min 98%	[4][5]
Physical Form	Solid	

## Characterization Data

Detailed experimental data for the characterization of **1-Ethoxymethyl-2-iodoimidazole**, such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC), are not extensively reported in published scientific literature. The information available is generally limited to that provided in commercial product listings.

## Expected Analytical Approaches

For a compound of this nature, the following analytical techniques would be essential for full characterization and purity assessment. The lack of published, peer-reviewed data utilizing these methods for this specific molecule necessitates that researchers perform these analyses independently upon acquisition.

### 1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- <sup>1</sup>H NMR: Would be used to determine the number and types of protons, their chemical environments, and splitting patterns, confirming the ethoxymethyl and imidazole moieties.
- <sup>13</sup>C NMR: Would identify the number of unique carbon atoms and their hybridization, providing further structural confirmation.

### 2. Mass Spectrometry (MS):

- Would be employed to confirm the molecular weight of the compound by identifying the molecular ion peak.
- Fragmentation patterns observed in the mass spectrum would offer additional structural insights.

### 3. High-Performance Liquid Chromatography (HPLC):

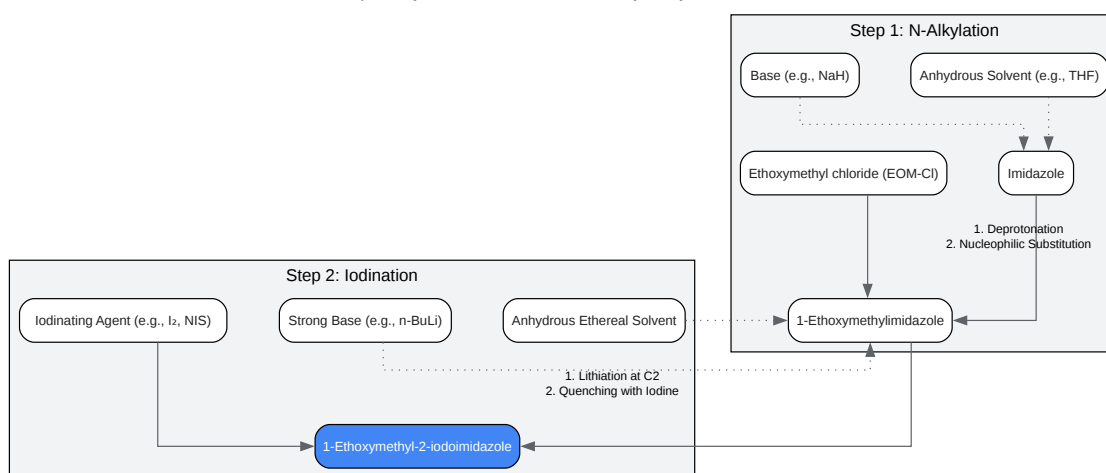
- An essential technique for determining the purity of the compound. A typical method would involve a reversed-phase column with a suitable mobile phase (e.g., a mixture of acetonitrile and water with an acidic modifier). The purity would be assessed by the peak area percentage of the main component.

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **1-Ethoxymethyl-2-iodoimidazole** are not currently available in the scientific literature. Researchers would likely need to adapt general methods for the N-alkylation and subsequent iodination of imidazole rings.

A plausible, though unverified, synthetic workflow is outlined below. This should be considered a theoretical pathway that would require substantial experimental optimization and verification.

Conceptual Synthetic Workflow for 1-Ethoxymethyl-2-iodoimidazole



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Caption: Conceptual workflow for the synthesis of **1-Ethoxymethyl-2-iodoimidazole**.

## Biological Activity and Applications

At present, there is no publicly available scientific literature detailing the biological activity, signaling pathways, or specific applications of **1-Ethoxymethyl-2-iodoimidazole**. Its classification by suppliers as a "Protein Degradation Building Block" suggests potential utility in

the synthesis of bifunctional molecules like PROTACs (Proteolysis Targeting Chimeras), where it may serve as a linker or part of a ligand for an E3 ubiquitin ligase or a target protein. However, without specific studies, this remains speculative.

Due to the absence of data on its biological interactions, no signaling pathway diagrams can be provided at this time.

## Conclusion

**1-Ethoxymethyl-2-iodoimidazole** is a commercially available chemical intermediate. While basic physicochemical properties and purity levels are reported by suppliers, there is a notable lack of in-depth scientific literature detailing its synthesis, comprehensive characterization, and biological activity. Researchers and drug development professionals intending to use this compound should anticipate the need to perform thorough in-house characterization and validation. The development of a detailed technical profile will require further investigation and publication by the scientific community.

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